

An In-depth Technical Guide to the Safe Handling of Fmoc-Ala-Cl

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Compound of Interest

Compound Name: *Fmoc-Ala-Cl*

Cat. No.: *B027222*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for N α -(9-Fluorenylmethoxycarbonyl)-L-alanyl chloride (**Fmoc-Ala-Cl**), a reactive amino acid derivative commonly used in peptide synthesis. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Fmoc-Ala-Cl**, this document compiles information from the SDS of the closely related and more hazardous reagent, 9-fluorenylmethyl chloroformate (Fmoc-Cl), as well as from general best practices for handling acid chlorides and N-protected amino acids.

Chemical and Physical Properties

While specific experimental data for **Fmoc-Ala-Cl** is limited, the following table summarizes its known properties and provides data for the related compound, Fmoc-Ala-OH, for reference.

| Property | Fmoc-Ala-Cl | Fmoc-Ala-OH (for reference) |
|-------------------|--|--|
| CAS Number | 103321-50-2[1] | 35661-39-3[2] |
| Molecular Formula | C ₁₈ H ₁₆ ClNO ₃ [1] | C ₁₈ H ₁₇ NO ₄ |
| Molecular Weight | 329.78 g/mol [1] | 311.33 g/mol |
| Appearance | Assumed to be a solid | White to light yellow crystalline powder[3] |
| Melting Point | Data not available | 147-153 °C[3] |
| Boiling Point | Data not available | 451.38 °C (rough estimate) |
| Solubility | Reacts with water | Soluble in water[3] |
| Stability | Moisture-sensitive; stable under recommended storage conditions (cool, dry). | Chemically stable under standard ambient conditions. [2] |

Hazard Identification and Safety Precautions

Fmoc-Ala-Cl, as an acid chloride, is a hazardous substance that requires careful handling to prevent exposure and ensure laboratory safety. The primary hazards are associated with its corrosivity and reactivity with water.

Primary Hazards:

- Corrosive: Causes severe skin burns and eye damage.[4][5]
- Lachrymator: Vapors can irritate the eyes, causing tearing.[4]
- Reacts with Water: Reacts, potentially violently, with water and moisture to produce hydrochloric acid (HCl) gas.[4]

Personal Protective Equipment (PPE): A comprehensive assessment of the specific laboratory tasks should be conducted to determine the appropriate level of PPE.[6]

| PPE Category | Item | Specifications & Use |
|-------------------------|---|---|
| Eye and Face Protection | Safety Goggles | Required to protect against dust particles and splashes. Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).[6] |
| Face Shield | Recommended in addition to safety goggles when there is a significant splash hazard.[6] | |
| Hand Protection | Disposable Nitrile Gloves | Minimum requirement for incidental contact. Double gloving is recommended. Gloves should be inspected before use and changed immediately upon contamination.[6] |
| Body Protection | Laboratory Coat | A standard flame-resistant lab coat is required to protect skin and clothing.[6][7] |
| Respiratory Protection | Respirator/Dust Mask | Recommended when handling the powder outside of a fume hood to avoid inhalation of dust particles. Work should be conducted in a well-ventilated area or a chemical fume hood. [6][7] |

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Fmoc-Ala-Cl** and ensuring a safe working environment.

- Handling:

- Always handle **Fmoc-Ala-Cl** inside a certified chemical fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[8]
- Avoid inhalation of dust and vapors.[8]
- Keep away from moisture, water, and incompatible materials such as alcohols and amines.
- Use non-sparking tools and ensure adequate ventilation.
- Wash hands thoroughly after handling.[8]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
 - Store away from incompatible materials.
 - The recommended storage temperature for the related compound Fmoc-Ala-OH is 2-8°C. A similar temperature range is advisable for **Fmoc-Ala-Cl**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

| Emergency Situation | Procedure |
|---------------------|---|
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8] |
| Inhalation | Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial resuscitation. Seek immediate medical attention.[8] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4] |
| Spill | Small Spill (<1 L): If trained, wear appropriate PPE and cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the material into a suitable container for disposal. Large Spill (>1 L): Evacuate the area and contact your institution's emergency response team.[7][8] |

Experimental Protocols

The following section provides a general protocol for a peptide coupling reaction using **Fmoc-Ala-Cl**, with an emphasis on safety procedures.

5.1. General Peptide Coupling Protocol

This protocol outlines the steps for coupling **Fmoc-Ala-Cl** to a resin-bound amino acid in solid-phase peptide synthesis (SPPS).

- Resin Preparation:
 - Swell the resin (e.g., Wang or Rink Amide resin with a free amino group) in a suitable solvent like N,N-dimethylformamide (DMF) in a reaction vessel.
 - Wash the resin thoroughly with DMF to remove any impurities.
- Activation and Coupling of **Fmoc-Ala-Cl**:
 - All steps involving **Fmoc-Ala-Cl** must be performed in a fume hood.
 - Dissolve **Fmoc-Ala-Cl** in an anhydrous aprotic solvent (e.g., dichloromethane (DCM) or tetrahydrofuran (THF)).
 - In a separate vessel containing the swelled resin, add a non-nucleophilic base (e.g., diisopropylethylamine - DIPEA) to neutralize the HCl that will be generated.
 - Slowly add the solution of **Fmoc-Ala-Cl** to the resin mixture at a controlled temperature (often 0°C to room temperature).
 - Allow the reaction to proceed with gentle agitation. Monitor the reaction progress using a suitable method (e.g., ninhydrin test to check for the presence of free amines).
- Quenching and Washing:
 - Once the coupling is complete, quench any unreacted **Fmoc-Ala-Cl** by adding a small amount of a nucleophilic scavenger, such as a primary or secondary amine (e.g., a small amount of the deprotection solution like piperidine in DMF, or a dedicated quenching solution). This should be done cautiously as the reaction can be exothermic.
 - Wash the resin extensively with DMF and DCM to remove excess reagents and byproducts.

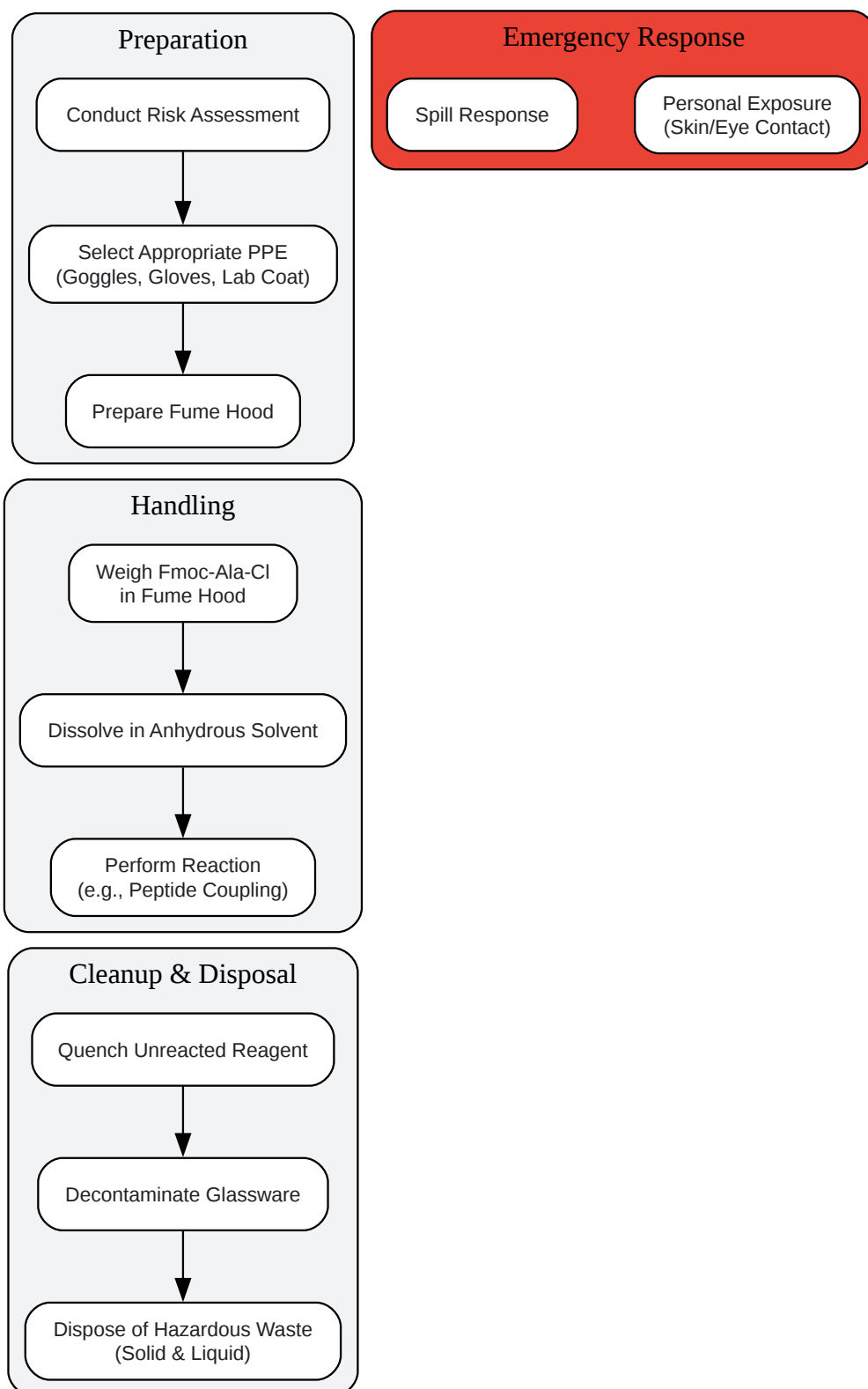
5.2. Disposal of Waste

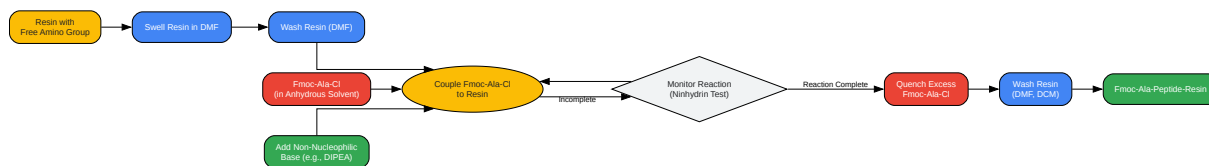
All waste generated from the handling and use of **Fmoc-Ala-Cl** should be treated as hazardous chemical waste.^[6]

- Solid Waste: Collect unused **Fmoc-Ala-Cl**, contaminated weighing paper, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.^[6]
- Liquid Waste: Collect all solutions containing **Fmoc-Ala-Cl**, solvents, and washing residues in a separate, labeled, and sealed container for liquid chemical waste. Do not pour this waste down the drain.^[6]
- Disposal: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service, following all federal, state, and local regulations.^[6]

Visualizations

Diagram 1: Safety and Handling Workflow for **Fmoc-Ala-Cl**





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